

An In-depth Technical Guide to N,N-Dimethylbenzenesulfonamide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N,N-Dimethylbenzenesulfonamide*

CAS No.: 14417-01-7

Cat. No.: B083325

[Get Quote](#)

Introduction: Situating N,N-Dimethylbenzenesulfonamide in Modern Chemistry

N,N-Dimethylbenzenesulfonamide is a tertiary sulfonamide that, while structurally unassuming, serves as a valuable compound in the landscape of organic synthesis and medicinal chemistry. As a derivative of benzenesulfonic acid, it belongs to the broader class of sulfonamides—a scaffold of immense importance in pharmacology.^{[1][2]} The sulfonamide functional group is a cornerstone of various drug classes, including antimicrobials, diuretics, and anticonvulsants.^[1] **N,N-Dimethylbenzenesulfonamide** itself is a stable, versatile molecule utilized in synthetic transformations and as a reference compound. This guide provides an in-depth examination of its nomenclature, properties, synthesis, and key applications, offering field-proven insights for professionals in chemical and pharmaceutical development.

Nomenclature, Structure, and Identification

Correctly identifying a chemical entity is the foundation of scientific rigor. The nomenclature and structural representation of **N,N-Dimethylbenzenesulfonamide** are governed by IUPAC

standards and tracked by universal identifiers.

IUPAC Nomenclature

The formal IUPAC name for the compound is **N,N-dimethylbenzenesulfonamide**.^[3] This name explicitly details the molecular structure:

- benzene: Indicates the presence of a phenyl group (C₆H₅).
- sulfonamide: Describes the -SO₂N- functional group.
- N,N-dimethyl: Specifies that two methyl groups are attached to the nitrogen atom of the sulfonamide group.

Chemical Structure

The structure consists of a central hexavalent sulfur atom double-bonded to two oxygen atoms and single-bonded to both a phenyl group and a dimethylamino group.

Caption: Chemical structure of **N,N-Dimethylbenzenesulfonamide**.

Key Identifiers

For unambiguous database searching and regulatory compliance, the following identifiers are critical:

Identifier	Value	Source
CAS Number	14417-01-7	PubChem ^[3]
Molecular Formula	C ₈ H ₁₁ NO ₂ S	PubChem ^[3]
Molecular Weight	185.25 g/mol	PubChem ^[3]
InChIKey	BVSPJPNNLDIUFE-UHFFFAOYSA-N	PubChem ^[3]
SMILES	CN(C)S(=O)(=O)C1=CC=CC=C1	PubChem ^[3]

Physicochemical and Spectroscopic Properties

Understanding the physical and spectral characteristics of a compound is paramount for its purification, handling, and structural confirmation.

Physical Properties

N,N-Dimethylbenzenesulfonamide is typically a solid at room temperature. Its key physical properties are summarized below.

Property	Value	Notes
Physical Form	Solid	Sigma-Aldrich
Molecular Weight	185.25 g/mol	Computed by PubChem[3]
XLogP3-AA	1.4	A measure of lipophilicity, computed by PubChem.[3]
Hydrogen Bond Donors	0	The tertiary nitrogen cannot donate a hydrogen bond.[3]
Hydrogen Bond Acceptors	2	The two sulfonyl oxygens act as acceptors.[3]

Spectroscopic Profile

Spectroscopic analysis provides the definitive structural fingerprint of the molecule.[4][5][6]

- ^1H NMR (Proton Nuclear Magnetic Resonance):** The proton NMR spectrum is relatively simple. The two methyl groups are chemically equivalent, giving rise to a single sharp peak (singlet) corresponding to six protons. The protons on the benzene ring will appear as a more complex multiplet in the aromatic region of the spectrum.
- ^{13}C NMR (Carbon-13 Nuclear Magnetic Resonance):** The carbon spectrum will show distinct signals for the methyl carbons and the carbons of the phenyl group. Due to symmetry, the phenyl group will exhibit four distinct signals.

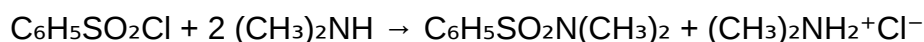
- **IR (Infrared) Spectroscopy:** The IR spectrum is characterized by strong absorption bands corresponding to the S=O stretching vibrations of the sulfonyl group, typically found in the regions of 1350-1300 cm^{-1} (asymmetric) and 1160-1120 cm^{-1} (symmetric). Aromatic C-H and C=C stretching bands will also be present.
- **Mass Spectrometry (MS):** The mass spectrum will show a molecular ion peak (M^+) corresponding to the molecular weight of the compound (185.25 m/z).[3] Common fragmentation patterns involve the loss of methyl groups or the entire dimethylamino moiety.

Synthesis and Mechanistic Considerations

The most common and industrially scalable synthesis of **N,N-Dimethylbenzenesulfonamide** is the reaction between benzenesulfonyl chloride and dimethylamine.[7][8][9] This is a classic example of nucleophilic acyl substitution at a sulfonyl center.

Reaction Scheme

The overall transformation is as follows:



Expertise in Practice: The use of two equivalents of the amine is crucial. The first equivalent acts as the nucleophile, attacking the electrophilic sulfur atom. The second equivalent acts as a base to neutralize the hydrochloric acid (HCl) byproduct, preventing it from protonating the unreacted dimethylamine and quenching the reaction. In laboratory settings, an alternative non-nucleophilic base like pyridine or triethylamine is often used in place of the second equivalent of dimethylamine to simplify purification.

Detailed Experimental Protocol

Objective: To synthesize **N,N-Dimethylbenzenesulfonamide** from benzenesulfonyl chloride and aqueous dimethylamine.

Materials:

- Benzenesulfonyl chloride
- Dimethylamine (e.g., 40% aqueous solution)

- Dichloromethane (DCM) or other suitable organic solvent
- 3M Hydrochloric Acid (HCl)
- Saturated Sodium Bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous Magnesium Sulfate (MgSO_4) or Sodium Sulfate (Na_2SO_4)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar and an addition funnel, dissolve benzenesulfonyl chloride (1.0 eq) in dichloromethane. Cool the flask in an ice bath (0 °C).
- **Nucleophilic Addition:** Slowly add an aqueous solution of dimethylamine (2.2 eq) dropwise via the addition funnel, ensuring the internal temperature remains below 10 °C.
 - **Causality Insight:** This is an exothermic reaction. Maintaining a low temperature minimizes side reactions and prevents uncontrolled boiling of the solvent.
- **Reaction Progression:** After the addition is complete, remove the ice bath and allow the mixture to stir at room temperature for 1-2 hours, monitoring by TLC (Thin Layer Chromatography) until the starting material is consumed.
- **Workup & Extraction:** Transfer the reaction mixture to a separatory funnel. Wash the organic layer sequentially with 3M HCl (to remove excess dimethylamine), saturated NaHCO_3 (to remove any residual acid), and brine (to reduce the solubility of organic material in the aqueous phase).
- **Drying and Concentration:** Dry the isolated organic layer over anhydrous MgSO_4 , filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The resulting crude solid can be purified by recrystallization (e.g., from an ethanol/water mixture) to yield pure **N,N-Dimethylbenzenesulfonamide** as a crystalline solid.

Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Sulfonamide (medicine) - Wikipedia [en.wikipedia.org]
- 2. Sulfonamide drugs: structure, antibacterial property, toxicity, and biophysical interactions - PMC [pmc.ncbi.nlm.nih.gov]
- 3. N,N-Dimethylbenzenesulfonamide | C₈H₁₁NO₂S | CID 84423 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. youtube.com [youtube.com]
- 5. researchgate.net [researchgate.net]
- 6. Identifying Unknown from IR, NMR, and Mass Spectrometry - Chemistry Steps [chemistrysteps.com]
- 7. Explain with equations how methylamine, N, N - dimethylamine and N, N, N - trimethylamine react with benzenesulphonyl chloride and how this reaction is useful to separate these amines. [allen.in]
- 8. prepchem.com [prepchem.com]
- 9. shaalaa.com [shaalaa.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to N,N-Dimethylbenzenesulfonamide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b083325/docs#an-in-depth-technical-guide-to-n-n-dimethylbenzenesulfonamide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)